

What is D&C Red 9 and its chemical formula?

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Compound of Interest

Compound Name: Red 9

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D&C Red 9: A Comprehensive Technical Guide

An In-depth Examination of the Chemical Properties, Synthesis, Analysis, and Toxicological Profile of a Widely Used Azo Dye

Abstract

D&C Red No. 9 (CI Pigment Red 53:1) is a synthetic monoazo colorant that has been historically utilized in a variety of applications, including cosmetics, drugs, and printing inks. This technical guide provides a comprehensive overview of D&C Red No. 9 for researchers, scientists, and drug development professionals. It delves into its chemical and physical properties, details its manufacturing process, outlines analytical methodologies for its identification and quantification, and discusses its toxicological profile and regulatory status. This document aims to be a thorough resource, presenting quantitative data in structured tables and illustrating key processes with detailed diagrams to facilitate a deeper understanding of this compound.

Chemical Identity and Properties

D&C Red No. 9 is the barium salt of 5-chloro-2-[(2-hydroxy-1-naphthalenyl)azo]-4-methylbenzenesulfonic acid.^{[1][2]} It is also known by a variety of synonyms, including CI Pigment Red 53:1, Lake Red C, and Red Lake C.^[1] The compound is an odorless, yellowish-red or reddish-orange powder.^[3]

Chemical Formula and Structure

The chemical formula for D&C Red No. 9 can be represented as $\text{Ba}(\text{C}_{17}\text{H}_{12}\text{ClN}_2\text{O}_4\text{S})_2$ or $\text{C}_{34}\text{H}_{24}\text{BaCl}_2\text{N}_4\text{O}_8\text{S}_2$.^{[3][4][5]} Its IUPAC name is barium(2+);bis(5-chloro-2-[(2-hydroxynaphthalen-1-yl)diazenyl]-4-methylbenzenesulfonate).^[3]

Table 1: Chemical Identifiers for D&C Red No. 9

Identifier	Value
CAS Number	5160-02-1 ^{[1][2]}
CI Number	15585:1 ^[4]
Molecular Formula	$\text{Ba}(\text{C}_{17}\text{H}_{12}\text{ClN}_2\text{O}_4\text{S})_2$ ^{[4][5]}
IUPAC Name	barium(2+);bis(5-chloro-2-[(2-hydroxynaphthalen-1-yl)diazenyl]-4-methylbenzenesulfonate) ^[3]

Physicochemical Properties

D&C Red No. 9 is practically insoluble in water, with a solubility of less than 0.1 mg/mL at 20°C.^{[3][4]} It is also insoluble in most organic solvents. The compound decomposes upon heating to 343-345°C.^[6]

Table 2: Physicochemical Properties of D&C Red No. 9

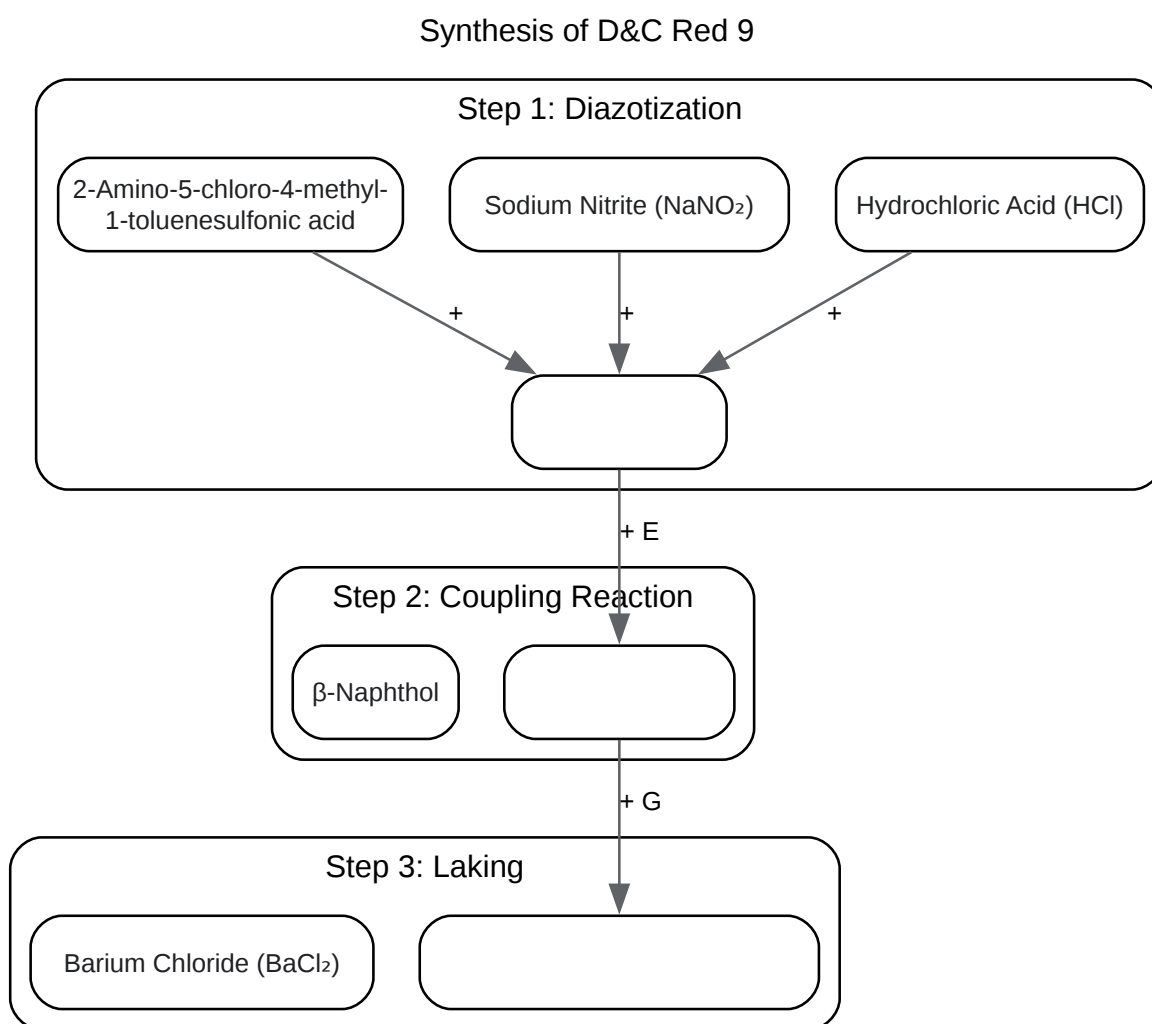
Property	Value	Reference
Molecular Weight	888.94 g/mol	^[5]
Melting Point	343-345°C (decomposes)	^[6]
Water Solubility	< 0.1 mg/mL at 20°C	^{[3][4]}
Density	1.66 g/cm ³	^[5]
Appearance	Yellowish-red to reddish-orange powder	^[3]

Synthesis and Manufacturing

The synthesis of D&C Red No. 9 is a multi-step process that involves diazotization, coupling, and laking.

Synthesis Workflow

The manufacturing process begins with the diazotization of 2-amino-5-chloro-4-methyl-1-toluenesulfonic acid (also known as 4-chloro-2-amino-5-methylbenzenesulfonic acid). This is followed by a coupling reaction with β -naphthol. The resulting water-soluble dye is then precipitated as an insoluble barium salt, a process known as laking, to form the final pigment.



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A simplified workflow for the synthesis of D&C **Red 9**.

Experimental Protocol for Synthesis

A detailed experimental protocol for the synthesis of D&C Red No. 9 is as follows:

- **Diazotization:** 2-amino-5-chloro-4-methyl-1-toluenesulfonic acid is dissolved in dilute hydrochloric acid and cooled to 0-5°C. A solution of sodium nitrite is then added dropwise while maintaining the temperature below 10°C to form the diazonium salt.
- **Coupling:** The diazonium salt solution is slowly added to a cooled alkaline solution of β -naphthol. The coupling reaction is typically carried out at a pH of 9-10 and a temperature of 10-15°C.
- **Laking:** After the coupling reaction is complete, a solution of barium chloride is added to the reaction mixture. The insoluble barium salt of the dye precipitates out of solution.
- **Isolation and Purification:** The precipitated D&C Red No. 9 is then filtered, washed with water to remove any unreacted starting materials and byproducts, and dried.

Analytical Methods

The identification and quantification of D&C Red No. 9 and its impurities are crucial for quality control and regulatory compliance. High-Performance Liquid Chromatography (HPLC) is the most common analytical technique employed for this purpose.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be used for the analysis of D&C Red No. 9.

Table 3: Typical HPLC Parameters for D&C Red No. 9 Analysis

Parameter	Specification
Column	C18, 5 μ m, 4.6 x 250 mm
Mobile Phase	Acetonitrile and 0.1 M Ammonium Acetate Buffer (pH 6.8) in a gradient elution
Flow Rate	1.0 mL/min
Injection Volume	20 μ L
Detector	UV-Vis Diode Array Detector (DAD) at 485 nm
Column Temperature	30°C

Experimental Protocol for HPLC Analysis

- **Sample Preparation:** A known amount of the D&C Red No. 9 sample is accurately weighed and dissolved in a suitable solvent, such as a mixture of methanol and water, to a final concentration of approximately 10 μ g/mL. The solution is then filtered through a 0.45 μ m syringe filter before injection.
- **Chromatographic Analysis:** The prepared sample is injected into the HPLC system. The separation of D&C Red No. 9 from its impurities is achieved using a gradient elution program.
- **Quantification:** The concentration of D&C Red No. 9 is determined by comparing the peak area of the sample to that of a certified reference standard of known concentration.

Toxicology and Safety

The toxicological profile of D&C Red No. 9 has been the subject of numerous studies, leading to its delisting for use in drugs and cosmetics in the United States.^[3]

Carcinogenicity

The International Agency for Research on Cancer (IARC) has classified D&C Red No. 9 as a Group 3 carcinogen, meaning it is "not classifiable as to its carcinogenicity to humans" due to limited evidence in experimental animals and inadequate evidence in humans.^[2] Studies in rats have shown that high doses of D&C Red No. 9 can cause splenic sarcomas and an

increased incidence of neoplastic nodules in the liver.[2] However, no treatment-related increase in tumors was observed in mice.[2]

Genotoxicity

D&C Red No. 9 has been found to be inactive in a variety of in vitro and in vivo genotoxicity assays, including tests for gene mutation in bacteria and mammalian cells, DNA damage, and chromosomal aberrations.[2]

Other Toxicological Effects

The primary non-cancer health effect observed in animal studies is splenic toxicity, characterized by an enlarged and darkened spleen.[2][7]

Regulatory Status

The use of D&C Red No. 9 in food, drugs, and cosmetics is restricted in many countries due to safety concerns. In the United States, the Food and Drug Administration (FDA) has delisted D&C Red No. 9 for use in drugs and cosmetics.[3]

Applications in Research and Development

While primarily known as a colorant, the potential applications of D&C Red No. 9 in research and drug development are limited. Its strong color and insolubility could theoretically be exploited in certain specific applications, though these are not well-documented in scientific literature. Potential, though not established, areas of investigation could include:

- **Histological Staining:** Due to its intense color, it could potentially be investigated as a non-specific counterstain in certain histological preparations, although its insolubility in common histological solvents presents a significant challenge.
- **Tracer Studies:** In particulate form, it could be explored as a tracer for studying physical processes such as flow and distribution in non-biological systems. Its use in biological systems is limited by its toxicity.

It is important to note that the established toxicological profile of D&C Red No. 9 necessitates careful consideration and appropriate safety precautions in any research application.

Conclusion

D&C Red No. 9 is a well-characterized synthetic colorant with a long history of industrial use. This guide has provided a detailed overview of its chemical and physical properties, synthesis, analytical methods, and toxicological profile. While its use in consumer products is now restricted in many regions due to safety concerns, a thorough understanding of its characteristics remains important for researchers and professionals in the fields of chemistry, toxicology, and regulatory science. Further research into the specific cellular and molecular mechanisms of its toxicity could provide valuable insights into the safety assessment of other azo dyes.

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